

# Application Notes and Protocols for TDP-43 Western Blotting

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## Compound of Interest

Compound Name: TID43  
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These application notes provide a comprehensive guide for the selection and use of antibodies for the detection of TAR DNA-binding protein 43 (TDP-43) via Western blotting. This document is intended for researchers, scientists, and drug development professionals.

## Introduction to TDP-43

TAR DNA-binding protein 43 (TDP-43), encoded by the TARDBP gene, is a highly conserved and ubiquitously expressed nuclear protein with a molecular weight of approximately 43 kDa.[1] It belongs to the heterogeneous nuclear ribonucleoprotein (hnRNP) family and plays a crucial role in various aspects of RNA metabolism, including transcription, splicing, and mRNA stability.[2][3] TDP-43 is involved in the regulation of gene expression and responds to cellular stress by localizing to stress granules.[2] Dysregulation and aggregation of TDP-43 are pathological hallmarks of several neurodegenerative diseases, including amyotrophic lateral sclerosis (ALS) and frontotemporal lobar degeneration (FTLD).[1][2][4]

## Antibody Selection for TDP-43 Western Blot

The selection of a specific and sensitive primary antibody is critical for the successful detection of TDP-43 in Western blotting. Several commercial antibodies have been validated for this application. A recent study characterized eighteen commercial TDP-43 antibodies for Western

blot, immunoprecipitation, and immunofluorescence, providing a valuable resource for antibody selection.[5][6][7] When selecting an antibody, it is important to consider its clonality (monoclonal or polyclonal), the immunogen used for its generation, and validation data provided by the supplier or in independent studies. Knockdown or knockout validation data provides strong evidence for antibody specificity.[8]

The following table summarizes key quantitative data for a selection of commercially available and validated antibodies for TDP-43 Western blotting.

| Antibody Name/Clone           | Supplier                 | Catalog No.   | Type                          | Host   | Recommended WB Dilution | Predicted / Observed MW           |
|-------------------------------|--------------------------|---------------|-------------------------------|--------|-------------------------|-----------------------------------|
| Anti-TDP43 [EPR18554]         | Abcam                    | ab190963      | Recombinant Rabbit Monoclonal | Rabbit | 1:1000                  | ~43 kDa, ~35 kDa cleavage product |
| TDP-43/TARDBP (2E2-D3)        | Novus Biologicals        | H00023435-M01 | Mouse Monoclonal              | Mouse  | 1:500                   | ~45 kDa                           |
| Anti-TDP-43 (T1705)           | Sigma-Aldrich            | T1705         | Rabbit Polyclonal             | Rabbit | 1.5-3.0 µg/mL           | ~43 kDa                           |
| TDP-43 Polyclonal Antibody    | Thermo Fisher Scientific | PA5-19712     | Rabbit Polyclonal             | Rabbit | Not specified           | ~47 kDa                           |
| TDP-43 (full length) antibody | Proteintech              | 18280-1-AP    | Rabbit Polyclonal             | Rabbit | 1:2000 - 1:20000        | Not specified                     |
| TDP-43/TARDBP Rabbit mAb      | ABclonal                 | A19123        | Rabbit Monoclonal             | Rabbit | 1:1000                  | Not specified                     |

## Experimental Protocols

This section provides a detailed protocol for the detection of TDP-43 by Western blotting.

### A. Cell Lysate Preparation

- Place the cell culture dish on ice and wash the cells with ice-cold phosphate-buffered saline (PBS).
- Aspirate the PBS and add ice-cold RIPA buffer (Radioimmunoprecipitation assay buffer) to the dish.
- Scrape the adherent cells from the dish and transfer the cell suspension to a pre-chilled microcentrifuge tube.
- Agitate the lysate for 30 minutes at 4°C.
- Centrifuge the lysate at 16,000 x g for 20 minutes at 4°C.[9]
- Carefully transfer the supernatant containing the soluble proteins to a new tube.
- Determine the protein concentration of the lysate using a standard protein assay (e.g., BCA assay).
- Add Laemmli sample buffer to the desired amount of protein and boil at 95-100°C for 5 minutes.[10]

### B. SDS-PAGE and Protein Transfer

- Load equal amounts of the protein samples into the wells of an SDS-polyacrylamide gel. Include a molecular weight marker to determine the size of the detected protein.
- Perform electrophoresis until the dye front reaches the bottom of the gel.
- Transfer the separated proteins from the gel to a nitrocellulose or PVDF membrane using a wet or semi-dry transfer system.[10][11]
- After transfer, you can briefly stain the membrane with Ponceau S solution to visualize the protein bands and confirm a successful transfer.[9][10]

## C. Immunodetection

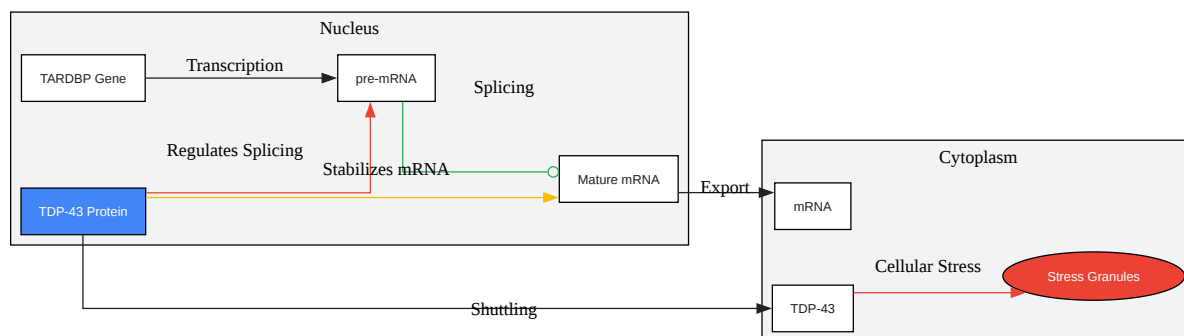
- Block the membrane with a blocking buffer (e.g., 5% non-fat dry milk or 3% BSA in TBST) for 1 hour at room temperature or overnight at 4°C with gentle agitation.
- Wash the membrane three times for 5-10 minutes each with wash buffer (e.g., TBST).[11]
- Incubate the membrane with the primary anti-TDP-43 antibody diluted in blocking buffer. The optimal dilution should be determined empirically, but starting with the manufacturer's recommended dilution is advised (see table above). Incubation is typically performed for 1-2 hours at room temperature or overnight at 4°C.[12]
- Wash the membrane three times for 5-10 minutes each with wash buffer.
- Incubate the membrane with the appropriate horseradish peroxidase (HRP)-conjugated secondary antibody (e.g., anti-rabbit IgG or anti-mouse IgG) diluted in blocking buffer for 1 hour at room temperature.
- Wash the membrane three times for 5-10 minutes each with wash buffer.

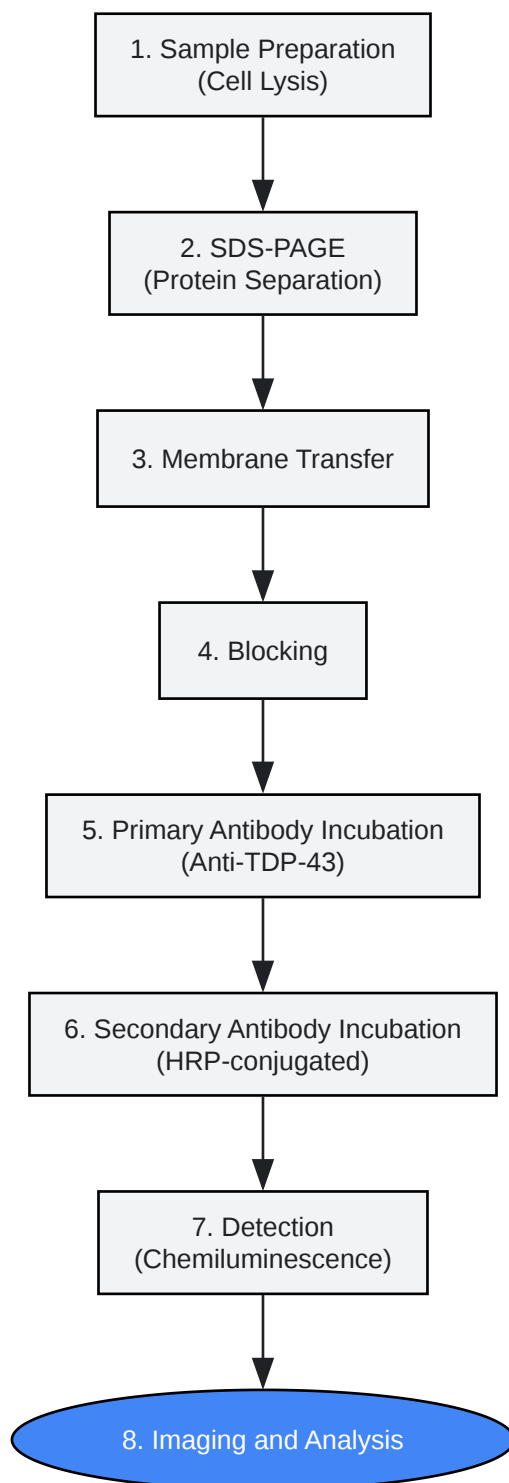
## D. Detection and Imaging

- Prepare the chemiluminescent substrate according to the manufacturer's instructions.
- Incubate the membrane with the substrate for the recommended time.
- Capture the chemiluminescent signal using a digital imaging system or by exposing the membrane to X-ray film.[10]

## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the central role of TDP-43 in RNA processing and provide a visual representation of the Western blot workflow.





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- [To cite this document: BenchChem. \[Application Notes and Protocols for TDP-43 Western Blotting\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b15621969/docs#application-notes-and-protocols-for-tdp-43-western-blotting\]](#)

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